

# Thermodynamic Properties of Succinamic Acid: A Technical Guide

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## Compound of Interest

Compound Name: Succinamic acid

Cat. No.: B1195948

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Disclaimer: Extensive literature searches did not yield comprehensive experimental thermodynamic data for **succinamic acid**. This guide provides a detailed overview of the thermodynamic properties of the closely related compound, succinic acid, as a proxy. Furthermore, it outlines the standard experimental methodologies that would be employed to determine the thermodynamic properties of **succinamic acid**.

This technical whitepaper serves as an in-depth guide to the thermodynamic properties of **succinamic acid** for researchers, scientists, and professionals in drug development. While direct experimental data for **succinamic acid** is sparse in the available literature, this document provides a thorough examination of the thermodynamic characteristics of succinic acid, a structurally similar dicarboxylic acid. The methodologies and data presented for succinic acid offer a valuable framework for understanding and predicting the behavior of **succinamic acid**.

## Thermodynamic Data of Succinic Acid

Quantitative thermodynamic data for succinic acid are summarized in the tables below. These values are essential for understanding the stability, solubility, and energetic profile of the molecule.

Table 1: Enthalpy of Formation, Combustion, and Sublimation of Succinic Acid

Thermodynamic Property	Value	Conditions
Standard Molar Enthalpy of Formation (solid)	-940.28 ± 0.13 kJ/mol	at 298.15 K
Standard Molar Enthalpy of Formation (gas)	-817.79 ± 0.61 kJ/mol	at 298.15 K
Standard Molar Enthalpy of Combustion (solid)	-1491.5 ± 0.2 kJ/mol (-356.32 kcal/mol)	at 298.15 K and 1 atm
Molar Enthalpy of Sublimation	113.3 ± 1.3 kJ/mol to 128 ± 2 kJ/mol	Varies with experimental method and temperature

Table 2: Solubility of Succinic Acid in Various Solvents

Solvent	Solubility	Temperature
Water	8.32 x 10 <sup>4</sup> mg/L[1], 80 g/L[2]	25 °C[1], 20 °C[2]
Ethanol	9.0 g / 100 mL[1], 54 mg/mL[2]	25 °C[1]
Methanol	1 g / 6.3 mL[1], 158 mg/mL[2]	25 °C[1]
Acetone	1 g / 36 mL[1], 27 mg/mL[2]	25 °C[1]
Diethyl Ether	0.66 g / 100 mL[1]	25 °C[1]
Chloroform	0.02 g / 100 mL[1]	25 °C[1]
Benzene	Insoluble	-
Toluene	Insoluble	-
Carbon Tetrachloride	Practically Insoluble	-
Petroleum Ether	Practically Insoluble	-

Table 3: Other Physical and Thermodynamic Properties of Succinic Acid

Property	Value
Molar Mass	118.09 g/mol
Melting Point	185 - 190 °C
Boiling Point	235 °C
Vapor Pressure	$1.91 \times 10^{-7}$ mm Hg at 25 °C (extrapolated)
pKa1	4.2
pKa2	5.6
Standard Molar Heat Capacity (solid)	152.93 J/(mol·K) at 298.15 K[3]

## Experimental Protocols

This section details the standard experimental methodologies for determining the key thermodynamic properties of a solid organic compound like **succinamic acid**.

### Determination of the Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with oxygen under high pressure.

Methodology:

- **Sample Preparation:** A precisely weighed pellet of the sample (typically 0.5 - 1.5 grams) is placed in a crucible inside the bomb calorimeter.
- **Fuse Wire:** A fine iron wire of known mass and heat of combustion is connected to two electrodes, with the wire in contact with the sample pellet.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.

- **Calorimeter Setup:** The bomb is placed in a known volume of water in an insulated container (the calorimeter). The system is allowed to reach thermal equilibrium, and the initial temperature is recorded precisely.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.
- **Temperature Measurement:** The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system ( $C_{\text{calorimeter}}$ ) is predetermined by burning a standard substance with a known heat of combustion, such as benzoic acid. The heat released by the combustion of the sample ( $q_{\text{comb}}$ ) is calculated using the formula:  $q_{\text{comb}} = -C_{\text{calorimeter}} \cdot \Delta T$  where  $\Delta T$  is the corrected temperature change.
- **Corrections:** Corrections are made for the heat released by the combustion of the fuse wire and for the formation of nitric acid from any residual nitrogen in the bomb.
- **Enthalpy Calculation:** The molar enthalpy of combustion ( $\Delta_c H^\circ$ ) is then calculated from the heat of combustion at constant volume ( $\Delta_c U^\circ$ ) using the relationship:  $\Delta_c H^\circ = \Delta_c U^\circ + \Delta n_{\text{gas}} RT$  where  $\Delta n_{\text{gas}}$  is the change in the number of moles of gas in the combustion reaction,  $R$  is the ideal gas constant, and  $T$  is the final temperature.

## Determination of the Enthalpy of Sublimation using the Knudsen Effusion Method

The enthalpy of sublimation, the heat required to change a substance from a solid to a gas, can be determined by measuring its vapor pressure as a function of temperature. The Knudsen effusion method is suitable for compounds with low vapor pressures.

### Methodology:

- **Sample Preparation:** A small amount of the crystalline sample is placed in a Knudsen cell, which is a small container with a very small orifice.
- **Vacuum and Temperature Control:** The Knudsen cell is placed in a high-vacuum chamber and heated to a precisely controlled temperature.

- **Effusion Measurement:** In the high vacuum, the molecules of the substance escape through the orifice in a process called effusion. The rate of mass loss from the cell is measured over time using a microbalance.
- **Vapor Pressure Calculation:** The vapor pressure (P) inside the cell is calculated from the rate of mass loss using the Knudsen equation:  $P = (\Delta m / (A * \Delta t)) * \sqrt{2\pi RT / M}$  where  $\Delta m$  is the mass loss, A is the area of the orifice,  $\Delta t$  is the time interval, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.
- **Temperature Dependence:** The experiment is repeated at several different temperatures, and the vapor pressure is determined for each.
- **Enthalpy of Sublimation Calculation:** The enthalpy of sublimation ( $\Delta_{\text{sub}} H^\circ$ ) is determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation:  $\ln(P) = -(\Delta_{\text{sub}} H^\circ / R) * (1/T) + C$  A plot of  $\ln(P)$  versus  $1/T$  yields a straight line with a slope of  $-\Delta_{\text{sub}} H^\circ / R$ , from which the enthalpy of sublimation can be calculated.

## Determination of Solubility

The solubility of a compound in various solvents is a critical parameter. The gravimetric method is a straightforward and common technique for its determination.

Methodology:

- **Equilibrium Saturation:** An excess amount of the solid solute is added to a known volume of the solvent in a sealed container.
- **Temperature Control:** The container is maintained at a constant temperature and agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Sample Withdrawal and Filtration:** A sample of the saturated solution is withdrawn using a filtered syringe to separate the undissolved solid.
- **Solvent Evaporation:** A precisely weighed aliquot of the clear, saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated under

controlled conditions (e.g., in a vacuum oven at a temperature below the decomposition point of the solute).

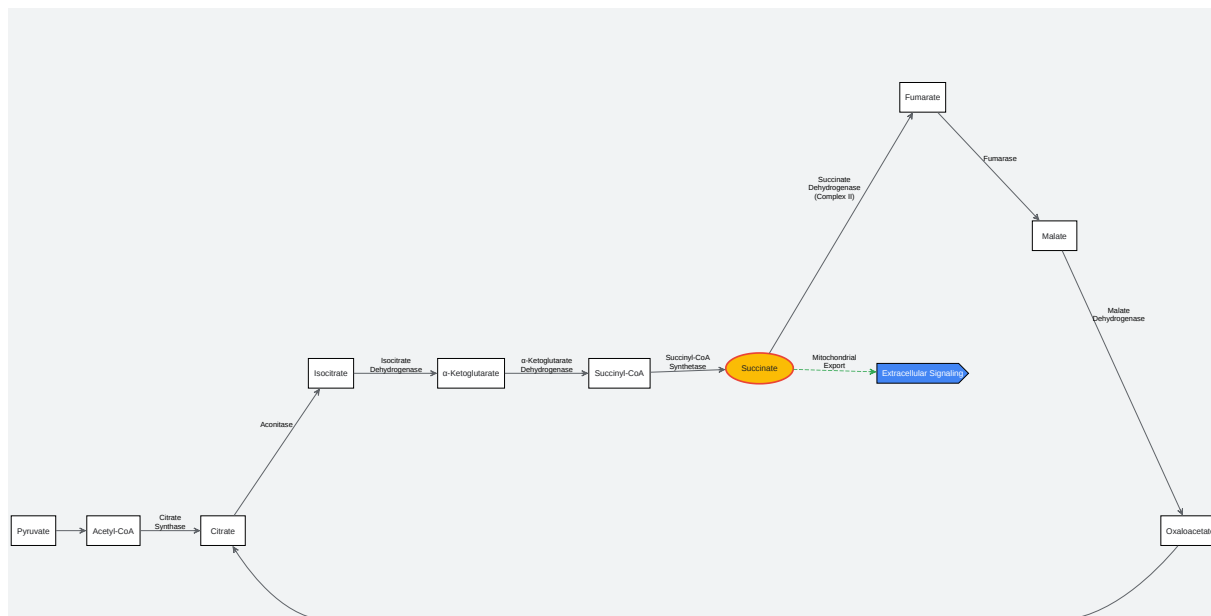
- **Mass Determination:** The container with the dried solute is weighed again. The mass of the dissolved solute is determined by the difference in weight.
- **Solubility Calculation:** The solubility is then expressed in appropriate units, such as grams of solute per 100 mL of solvent or moles of solute per liter of solution.
- **Temperature Dependence:** The entire procedure is repeated at different temperatures to determine the temperature dependence of the solubility.

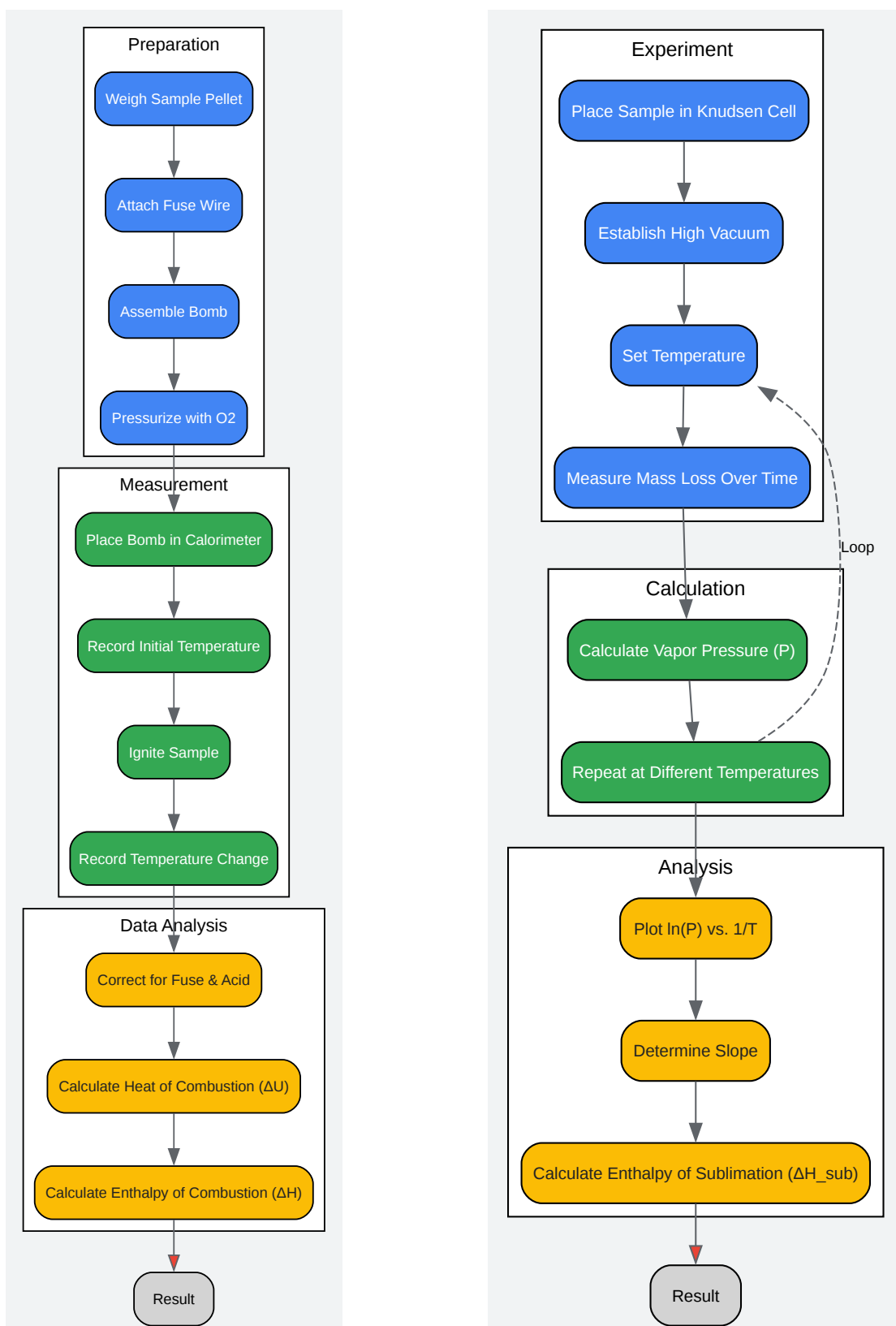
## Visualization of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate a key biological pathway involving succinate and the experimental workflows for determining thermodynamic properties.

### Biological Pathway: The Krebs (TCA) Cycle

Succinate, the conjugate base of succinic acid, is a crucial intermediate in the Krebs (tricarboxylic acid) cycle, a central metabolic pathway for energy production in aerobic organisms.<sup>[4][5]</sup> Succinate also functions as a signaling molecule when transported out of the mitochondria.<sup>[5]</sup>





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